

Molecular formula and weight of Sudan IV

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sudan IV

Cat. No.: B1681523

[Get Quote](#)

An In-Depth Technical Guide to Sudan IV

This guide provides a comprehensive overview of the chemical and physical properties of **Sudan IV**, a fat-soluble diazo dye. It is intended for researchers, scientists, and professionals in drug development who utilize this compound for histological and research applications.

Chemical Identity and Properties

Sudan IV, also known as Solvent Red 24, is a lysochrome dye primarily used for the staining of lipids, triglycerides, and lipoproteins.^{[1][2][3]} Its lipophilic nature allows it to readily partition into fats, making it an effective agent for visualizing these substances in biological samples.^{[4][5]} The dye has the appearance of reddish-brown crystals or a dark brownish-red powder.

Quantitative Data Summary

The key physicochemical properties of **Sudan IV** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₂₄ H ₂₀ N ₄ O	
Molecular Weight	~380.45 g/mol	
IUPAC Name	1-[[2-Methyl-4-[(2-methylphenyl)diazenyl]phenyl]diazenyl]naphthalen-2-ol	
CAS Number	85-83-6	
Appearance	Reddish-brown crystals / Dark brownish-red powder	
Melting Point	199 °C	
Maximum Absorption (λ _{max})	520 nm, 357 nm (in toluene)	
Solubility	Insoluble in water; Soluble in ethanol, acetone, benzene, propylene glycol	

Experimental Protocols

Sudan IV is a standard reagent for lipid staining in histological preparations, particularly on frozen paraffin sections. The following is a generalized methodology for its use in staining applications.

Preparation of Staining Solution

To effectively stain lipids, **Sudan IV** must be dissolved in a solvent that can solubilize the dye without dissolving the lipids to be stained. Two common approaches are:

- **Propylene Glycol Method:** A saturated solution of **Sudan IV** is prepared in propylene glycol. This method is effective as propylene glycol is a solvent for the dye but does not readily dissolve the target lipids.
- **Acetone-Ethanol-Water Method:** A solution is prepared using a 0.05% (by weight) concentration of **Sudan IV** in a solvent mixture of acetone, ethanol, and water in a 50:35:15

ratio. Other reported solvents include isopropyl alcohol and 95% ethanol.

General Staining Workflow

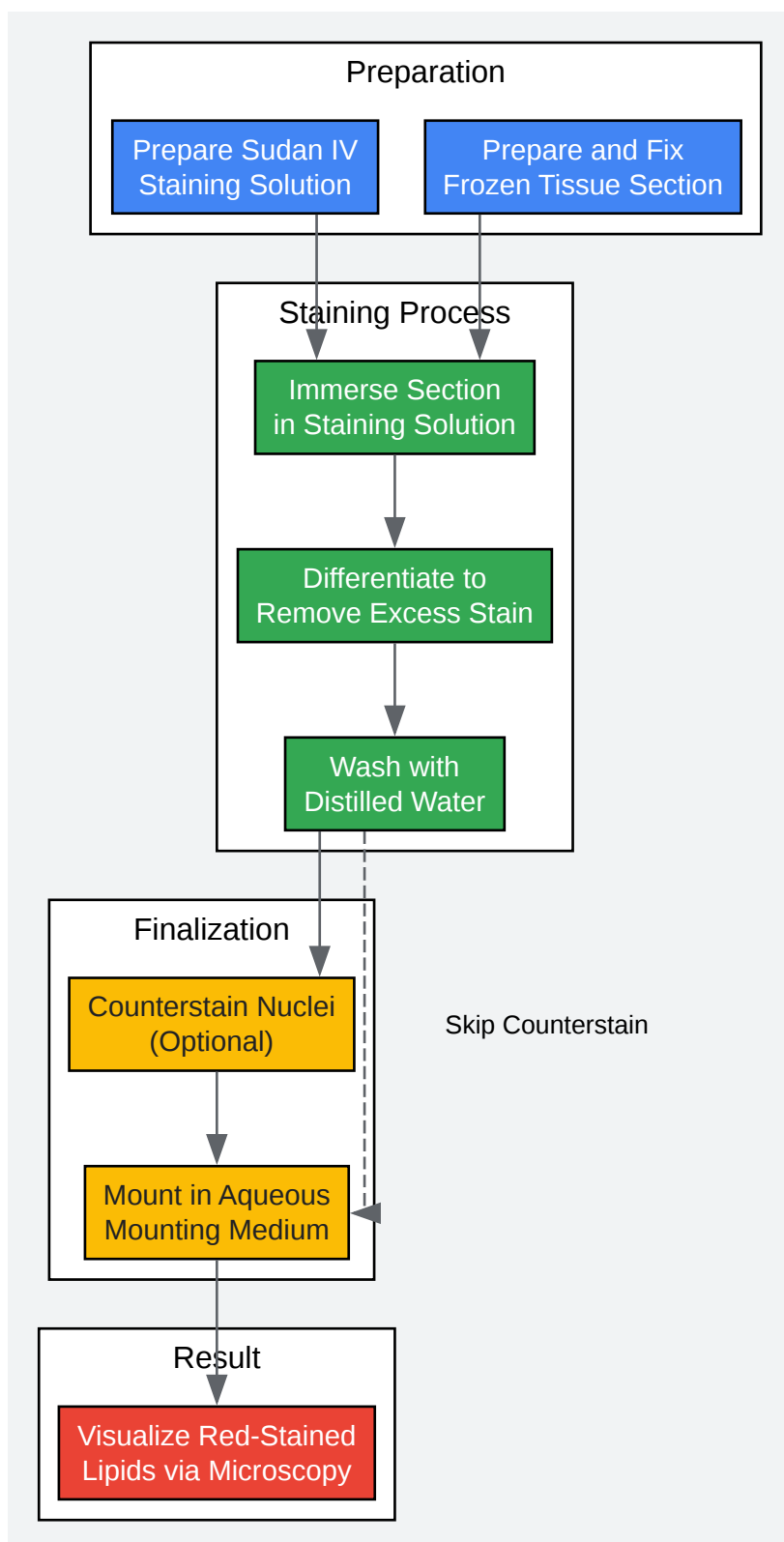
- Section Preparation: Obtain frozen tissue sections and fix them appropriately.
- Staining: Immerse the tissue sections in the prepared **Sudan IV** staining solution for a sufficient duration to allow the dye to partition into the lipid droplets.
- Differentiation: Briefly rinse the sections in a suitable solvent (e.g., 85% propylene glycol if the propylene glycol method was used) to remove excess stain.
- Washing: Wash the sections thoroughly with distilled water.
- Counterstaining (Optional): A counterstain such as hematoxylin can be used to stain cell nuclei for better contrast.
- Mounting: Mount the stained sections in an aqueous mounting medium.

Lipids, triglycerides, and some lipoproteins will appear as red to orange-red globules or droplets within the tissue.

Visualizations

Logical Workflow for Lipid Staining

The following diagram illustrates the general workflow for staining lipids in tissue samples using **Sudan IV**.



[Click to download full resolution via product page](#)

General workflow for **Sudan IV** lipid staining.

Safety Considerations

Sudan IV is classified as a category 3 carcinogen by the International Agency for Research on Cancer (IARC) and is considered toxic. It should be handled with appropriate personal protective equipment, including gloves and safety glasses, in a well-ventilated area. Due to its potential health risks, it is considered an illegal food dye in many regions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sudan IV - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. Sudan IV | TargetMol [targetmol.com]
- 4. chemiis.com [chemiis.com]
- 5. stainsfile.com [stainsfile.com]
- To cite this document: BenchChem. [Molecular formula and weight of Sudan IV]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681523#molecular-formula-and-weight-of-sudan-iv]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com